

An In-depth Technical Guide to Ethyl 3-aminocrotonate (CAS 626-34-6)

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Compound of Interest

Compound Name: *Ethyl 3-aminocrotonate*

Cat. No.: *B7806438*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3-aminocrotonate** (CAS 626-34-6), a versatile building block in organic synthesis with significant applications in the pharmaceutical and agrochemical industries. This document details its chemical and physical properties, synthesis methodologies, key reactions, and safety information, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Chemical and Physical Properties

Ethyl 3-aminocrotonate is a stable, combustible solid that is soluble in water.^{[1][2]} It is recognized for its role as a key intermediate in various chemical syntheses.^[2]

Property	Value	Source(s)
CAS Number	626-34-6	[3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C ₆ H ₁₁ NO ₂	[4] [6] [8] [10] [11]
Molecular Weight	129.16 g/mol	[2] [3] [4] [9] [10] [12]
Melting Point	33-35 °C	[1] [12]
Boiling Point	210-215 °C	[1] [12]
Density	1.022 g/mL at 25 °C	[1]
Flash Point	97 °C (206.6 °F) - closed cup	[12]
Solubility in Water	26 g/L at 25 °C	[1] [2]
Appearance	Colorless to white to pale cream solid	[11] [13]

Spectroscopic Data

The Z-isomer of **Ethyl 3-aminocrotonate** is stabilized by the formation of a pseudo-aromatic ring through conjugation.[\[3\]](#) Spectroscopic data confirms this structure.

¹H NMR Chemical Shifts for **(Z)-Ethyl 3-aminocrotonate** in DMSO-d₆[\[3\]](#)

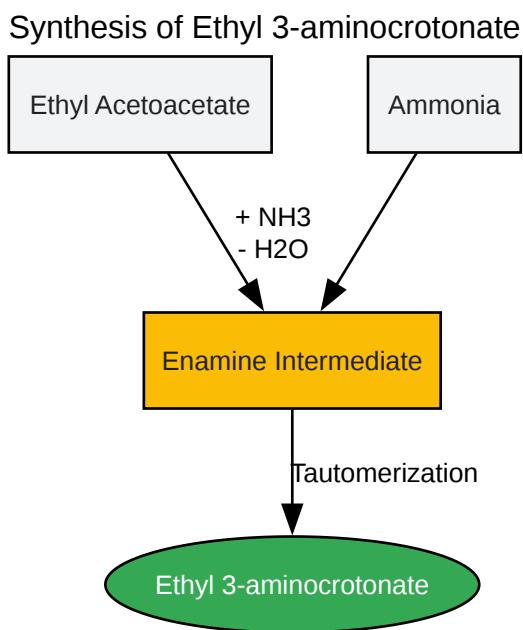
Proton	Chemical Shift (δ, ppm)	Multiplicity
CH ₃ (ethyl)	1.121 - 1.149	Triplet
CH ₂ (ethyl)	3.936 - 3.978	Quartet
C=C-CH ₃	1.807	Singlet
C=CH	4.287	Singlet
NH ₂	6.918	Singlet
NH ₂	7.709	Singlet

Synthesis of Ethyl 3-aminocrotonate

The primary and most well-established methods for the synthesis of **Ethyl 3-aminocrotonate** involve the condensation of ethyl acetoacetate with an ammonia source or the esterification of 3-aminocrotonic acid.[3]

Condensation of Ethyl Acetoacetate with Ammonia

This widely used method involves the reaction of ethyl acetoacetate with ammonia or ammonium acetate.[3] The reaction mechanism proceeds through the formation of an enamine. [3]



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Caption: Synthesis via Ethyl Acetoacetate and Ammonia.

Experimental Protocol: Continuous Flow Synthesis

A continuous flow method for the synthesis of **Ethyl 3-aminocrotonate** has been reported with a high yield.[1][10][14]

Procedure:

- Ethyl acetoacetate and a 25% ammonia solution are mixed in a 1:3 ratio using a T-mixer.[1][10][14]
- The mixture is passed through a 1-meter long, 1.58 mm outer diameter SS316 tubular reactor.[1][10][14]
- The reaction is maintained at a temperature of 50 °C with a residence time of 22 minutes.[1][10][14]
- This method reportedly achieves a 94% yield of **Ethyl 3-aminocrotonate**.[1][10][14]

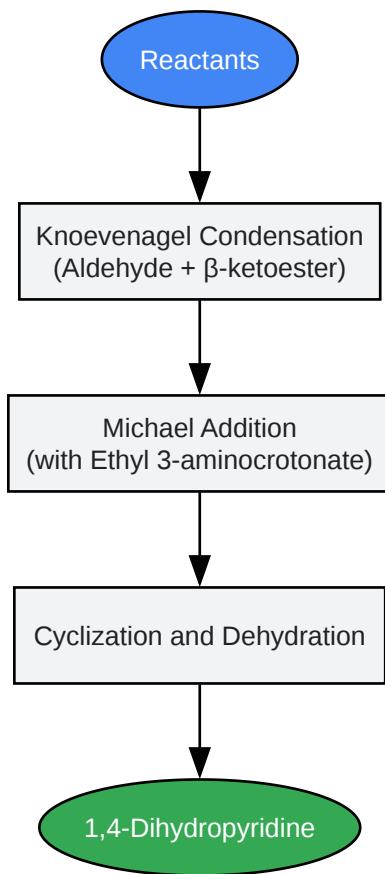
Chemical Reactivity and Applications

Ethyl 3-aminocrotonate is a versatile synthon in organic chemistry, primarily due to its ambident nucleophilic character.[3] The nitrogen atom and the α -carbon of the crotonate backbone are both potential sites for electrophilic attack.[3] This dual reactivity makes it a valuable precursor for a wide range of heterocyclic compounds.[3]

Hantzsch Pyridine Synthesis

One of the most notable applications of **Ethyl 3-aminocrotonate** is in the Hantzsch pyridine synthesis, which leads to the formation of 1,4-dihydropyridines.[3] These can subsequently be oxidized to pyridines.

Hantzsch Pyridine Synthesis Workflow

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Caption: Hantzsch Pyridine Synthesis Workflow.

Other Applications

Beyond the Hantzsch synthesis, **Ethyl 3-aminocrotonate** serves as a crucial intermediate in the production of various pharmaceuticals and agrochemicals.^{[2][12][15][16]} Its applications include:

- Pharmaceutical Synthesis: It is an essential reagent in the primary synthesis of active pharmaceutical ingredients.^{[2][12]}

- Agrochemical Production: It finds significant use in the synthesis of pesticides and herbicides.[12]
- Chemical Research: It is widely used in research laboratories for the synthesis of novel chemical compounds.[12]

Safety and Handling

Ethyl 3-aminocrotonate is classified as a corrosive material that can cause severe skin burns and eye damage.[7][17][18] It may also cause respiratory irritation.[7]

Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a face shield.[17] An eyewash facility and a safety shower should be readily available.[17]
- Handling: Use with adequate ventilation and minimize dust generation.[17] Wash thoroughly after handling and avoid contact with skin, eyes, and clothing.[17]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances such as strong oxidizing agents.[2][17]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water for at least 30 minutes.[17] For skin contact, flush with plenty of water for at least 15 minutes while removing contaminated clothing.[17] If ingested, do not induce vomiting and seek immediate medical attention.[17] If inhaled, move to fresh air and seek medical aid.[17]

Conclusion

Ethyl 3-aminocrotonate is a cornerstone intermediate in modern organic synthesis. Its well-understood reactivity, particularly its role in the formation of heterocyclic systems, has cemented its importance in the development of pharmaceuticals and agrochemicals. A thorough understanding of its properties, synthesis, and handling is essential for researchers and professionals in these fields.

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